

"1-Bromo-2-fluoro-2-methylpropane" CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Bromo-2-fluoro-2-methylpropane

Cat. No.: B125078

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In-Depth Technical Guide: 1-Bromo-2-fluoro-2-methylpropane

CAS Number: 19869-78-4

Molecular Structure and Identifying Information

This section provides the fundamental identifying information for **1-Bromo-2-fluoro-2-methylpropane**.

Molecular Formula: C₄H₈BrF

SMILES: CC(C)(F)CBr

InChI Key: LJNXHUCQQXLSHS-UHFFFAOYSA-N

The molecular structure of **1-Bromo-2-fluoro-2-methylpropane** consists of a propane backbone with a bromine atom attached to the first carbon, and a fluorine atom and two methyl groups attached to the second carbon.

Quantitative Data Summary

The following table summarizes the key quantitative data available for **1-Bromo-2-fluoro-2-methylpropane**.

Property	Value	Source
Molecular Weight	155.01 g/mol	[1][2]
Appearance	Clear, colorless liquid	[2]
Purity	95%	[2]

Note: Experimental data for properties such as boiling point, density, and spectral analysis for **1-Bromo-2-fluoro-2-methylpropane** are not readily available in the reviewed literature. Data for the related, non-fluorinated compound, 1-Bromo-2-methylpropane, is extensive but has been omitted as it does not directly apply.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-Bromo-2-fluoro-2-methylpropane** are not available in the public domain based on the conducted search. While synthesis methods for the related compound, 1-Bromo-2-methylpropane, are well-documented, these procedures are not directly transferable due to the presence of the fluorine atom in the target molecule.[3][4] Analytical methods such as HPLC for similar bromoalkanes have been described, but a specific protocol for **1-Bromo-2-fluoro-2-methylpropane** is not published.

Molecular Visualization

The following diagram illustrates the molecular structure of **1-Bromo-2-fluoro-2-methylpropane**.

Caption: Molecular structure of **1-Bromo-2-fluoro-2-methylpropane**.

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References

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